

Primary Synthesis Route: Sulfonation of Ethylbenzene

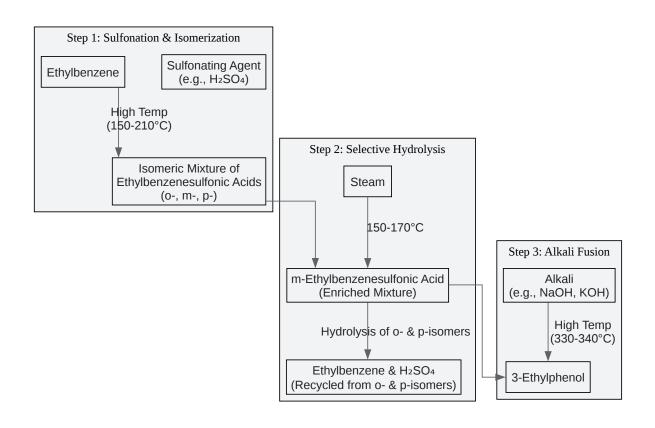
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The conventional and most established method for producing **3-ethylphenol** from ethylbenzene is a multi-stage process involving sulfonation, isomeric rearrangement, selective hydrolysis, and alkali fusion.[2][3][4] This pathway is designed to selectively produce the meta-isomer, which is often challenging to obtain through direct alkylation methods.

The overall workflow for this synthesis is depicted below.





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References



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